

Application Note: Analytical Method Development for N-Nitroso-Ruxolitinib (NDSRI) Detection[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Nitroso-Ruxolitinib*

Cat. No.: *B15808316*

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Executive Summary

The formation of Nitrosamine Drug Substance Related Impurities (NDSRIs) has become a paramount regulatory concern. Ruxolitinib, a Janus kinase (JAK) inhibitor, contains a secondary amine moiety within its pyrrolo[2,3-d]pyrimidine scaffold, making it structurally susceptible to nitrosation under specific processing or storage conditions.

This Application Note provides a comprehensive framework for the development and validation of a UHPLC-MS/MS method for the quantification of **N-Nitroso-Ruxolitinib** (Molecular Formula: C₁₇H₁₇N₇O; MW: 335.36 Da).

Key Performance Indicators:

- Target Sensitivity: Limit of Quantitation (LOQ) $\leq$ 0.03 ppm (relative to API).
- Regulatory Compliance: Aligned with FDA/EMA Carcinogenic Potency Categorization Approach (CPCA) and ICH Q2(R2) validation standards.[1]

- Matrix Tolerance: Optimized extraction protocol to minimize ion suppression from the high-abundance API.

Regulatory & Scientific Context

The Challenge: NDSRIs

Unlike small nitrosamines (e.g., NDMA), NDSRIs like **N-Nitroso-Ruxolitinib** share significant structural similarity with the Active Pharmaceutical Ingredient (API). This creates two analytical hurdles:

- Chromatographic Resolution: Separating the N-nitroso impurity from the parent API requires high-efficiency columns.
- Source Saturation: The API is present at concentrations times higher than the impurity, leading to severe electrospray ionization (ESI) suppression.

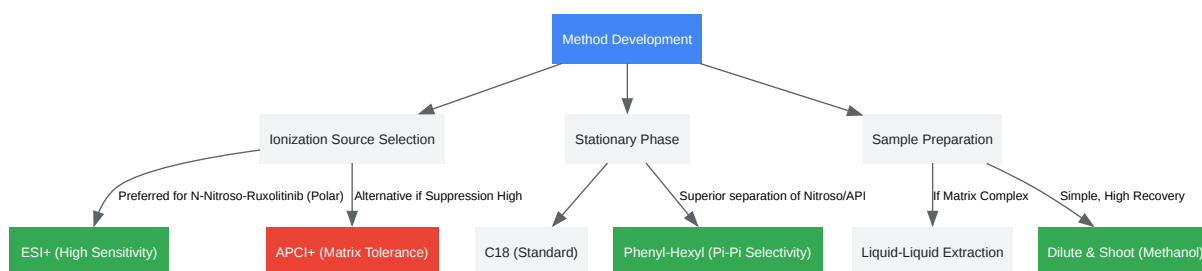
Acceptable Intake (AI) Limits

Under the CPCA framework, **N-Nitroso-Ruxolitinib** is evaluated based on its structural activating/deactivating features.^[2]

- Conservative Scenario: If classified in CPCA Category 1 or 2 due to the lack of deactivating features near the nitroso group, the AI limit could be as low as 26.5 ng/day.
- Maximum Daily Dose (MDD): Ruxolitinib is typically dosed up to 50 mg/day (25 mg BID).^[1]
- Required Limit (ppm):
- Target LOQ: To ensure process capability (), the method LOQ should be of the specification, i.e., ~0.05 ppm.

Method Development Strategy

The following decision logic outlines the critical choices made for this protocol.



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Figure 1: Strategic decision tree for NDSRI method development. Phenyl-Hexyl chemistry is selected for its ability to leverage pi-pi interactions, often providing better resolution between the aromatic API and its nitroso-analog.

Detailed Experimental Protocol

Reagents and Standards

- Reference Standard: **N-Nitroso-Ruxolitinib** (Custom synthesis or certified vendor, e.g., Simson Pharma/TLC Standards).
- API Standard: Ruxolitinib Phosphate (USP/EP Reference Standard).^[1]
- Solvents: LC-MS Grade Methanol, Acetonitrile, Water, Formic Acid.

Liquid Chromatography (UHPLC) Conditions

System: Agilent 1290 Infinity II / Waters Acquity UPLC H-Class or equivalent.

Parameter	Setting	Rationale
Column	Waters XSelect CSH Phenyl-Hexyl (100 x 2.1 mm, 2.5 µm)	Phenyl phases offer orthogonal selectivity to C18 for aromatic amines.[1]
Mobile Phase A	0.1% Formic Acid in Water	Protonation source for ESI+.[1]
Mobile Phase B	0.1% Formic Acid in Methanol	Methanol often yields higher sensitivity for nitrosamines than ACN.[1]
Flow Rate	0.4 mL/min	Optimal for ESI efficiency.[1]
Column Temp	40°C	Enhances mass transfer and peak shape.[1]
Injection Vol	5 - 10 µL	Balance between sensitivity and column loading.[1]

Gradient Program:

Time (min)	%B	Event
0.0	5	Initial Hold
1.0	5	Equilibration
8.0	95	Elution of Impurity & API
10.0	95	Wash
10.1	5	Re-equilibration

| 13.0 | 5 | End |

Mass Spectrometry (MS/MS) Parameters

System: Sciex Triple Quad 6500+ / Thermo Altis / Agilent 6495. Mode: Positive Electrospray Ionization (ESI+).[1] Divert Valve:CRITICAL. Divert flow to waste during the API elution window (typically ±0.5 min around the main peak) to prevent source contamination.

MRM Transitions (Indicative - Optimize on Instrument):

Compound	Precursor (m/z)	Product (m/z)	CE (eV)	Type	Mechanism
N-Nitroso-Ruxolitinib	336.4 [M+H] ⁺	306.4	15-20	Quant	Loss of NO (-30 Da)
336.4	185.1	30-40	Qual	Pyrazole cleavage	
Ruxolitinib (API)	307.4 [M+H] ⁺	186.1	35	IS	Use ¹³ C/D-labeled IS if available

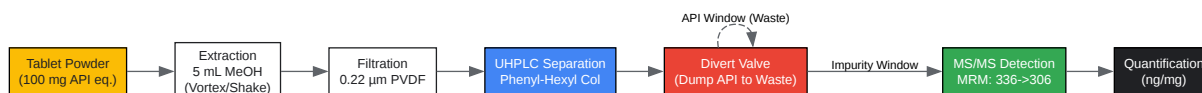
> Expert Note: The transition 336 -> 306 represents the loss of the nitric oxide radical, a characteristic fragmentation pathway for N-nitroso compounds. Ensure the resolution of the quadrupole (Q1/Q3) is set to "Unit" or "High" to avoid crosstalk from the API isotope.

Sample Preparation (Drug Product)

Objective: Extract trace impurity while minimizing API dissolution if possible (though difficult with Ruxolitinib's solubility).

- Weighing: Crush 20 tablets. Weigh powder equivalent to 100 mg API.
- Extraction: Transfer to a 15 mL amber glass centrifuge tube (Nitrosamines are light sensitive).
- Solvent Addition: Add 5.0 mL Methanol.
- Agitation: Vortex for 5 min; Shaker for 20 min.
- Clarification: Centrifuge at 4500 rpm for 10 min.
- Filtration: Filter supernatant through 0.22 µm PVDF or PTFE filter into an amber HPLC vial.
 - Warning: Discard the first 1 mL of filtrate to avoid filter adsorption losses.

Analytical Workflow Diagram



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Figure 2: Step-by-step analytical workflow ensuring protection of the MS source via divert valve switching.[1]

Validation Framework (ICH Q2(R2))

To ensure the method is "fit for purpose," the following validation parameters must be executed:

Specificity & Selectivity[1]

- Protocol: Inject a "Spiked" sample (API + Nitrosamine) and an "Unspiked" sample.[1]
- Acceptance: No interfering peaks at the retention time of **N-Nitroso-Ruxolitinib** in the blank or unspiked API solution (interference < 20% of LOQ).
- In-Situ Formation Check: Critical Step. Add a small amount of nitrite to the sample during prep. If **N-Nitroso-Ruxolitinib** levels increase, the method is inducing artifact formation. Add sulfamic acid as a scavenger if this occurs.

Sensitivity (LOD/LOQ)

- LOQ Determination: Determine the concentration resulting in a Signal-to-Noise (S/N) ratio of ≥ 10 .
- Target: 0.03 ppm (approx 0.6 ng/mL in solution).

Linearity[1][3]

- Range: From LOQ to 120% of the Specification Limit (e.g., 0.03 ppm to 1.0 ppm).
- Criterion: Correlation coefficient (

) ≥ 0.995 .^[1]

Accuracy (Recovery)

- Levels: LOQ, 50%, 100%, and 150% of the limit.
- Acceptance: Mean recovery 80–120% at LOQ; 90–110% at higher levels.

Troubleshooting & Optimization

Issue	Root Cause	Corrective Action
High Backpressure	Methanol viscosity	Increase column temperature to 50°C or switch to Acetonitrile (check sensitivity).
Signal Suppression	Co-elution with API	Switch column chemistry (e.g., to Biphenyl or C18) to shift retention. ^[1]
Ghost Peaks	Carryover	Use a needle wash of 50:50 MeOH:ACN + 0.1% Formic Acid. ^[1]
Artifact Formation	Nitrites in excipients	Add 50 mM Sulfamic Acid to the diluent to quench residual nitrites. ^[1]

References

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- ICH.Harmonised Tripartite Guideline: Validation of Analytical Procedures Q2(R2). (2023).[1][2][3] [\[Link\]](#)

Disclaimer: This protocol is for research and development purposes. All methods must be validated in the user's specific laboratory environment according to local GMP regulations before use in release testing.

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